

Safe Disposal and Handling of Bradykinin (1-5)

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Compound of Interest

Compound Name: Bradykinin (1-5)

Cat. No.: B1667498

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This document provides essential safety and logistical information for the proper disposal and handling of **Bradykinin (1-5)**. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safety and compliance in the laboratory environment.

Immediate Safety and Handling Protocols

Bradykinin (1-5) is a stable metabolite of the peptide Bradykinin.[1][2] While some sources indicate that related compounds are not considered hazardous substances, other safety data sheets for similar peptides suggest potential for irritation if inhaled or in contact with skin and eyes.[3] Therefore, it is crucial to handle **Bradykinin (1-5)** with appropriate laboratory precautions.

Key Handling Precautions:

- **Personal Protective Equipment (PPE):** Always wear standard PPE, including safety glasses, gloves, and a lab coat. A dust mask is recommended when handling the powdered form.[4]
- **Ventilation:** Handle the substance in a well-ventilated area. For procedures that may generate dust or aerosols, use a chemical fume hood.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing. Avoid inhalation of the powder.
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory area.

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing.
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek medical advice.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **Bradykinin (1-5)**.

Property	Value
Molecular Formula	C27H40N8O6
Molecular Weight	572.66 g/mol
CAS Number	23815-89-6
Appearance	White to off-white solid
Storage (Powder)	-20°C for up to 3 years. Keep away from moisture.
Storage (Solvent)	-80°C for up to 1 year.

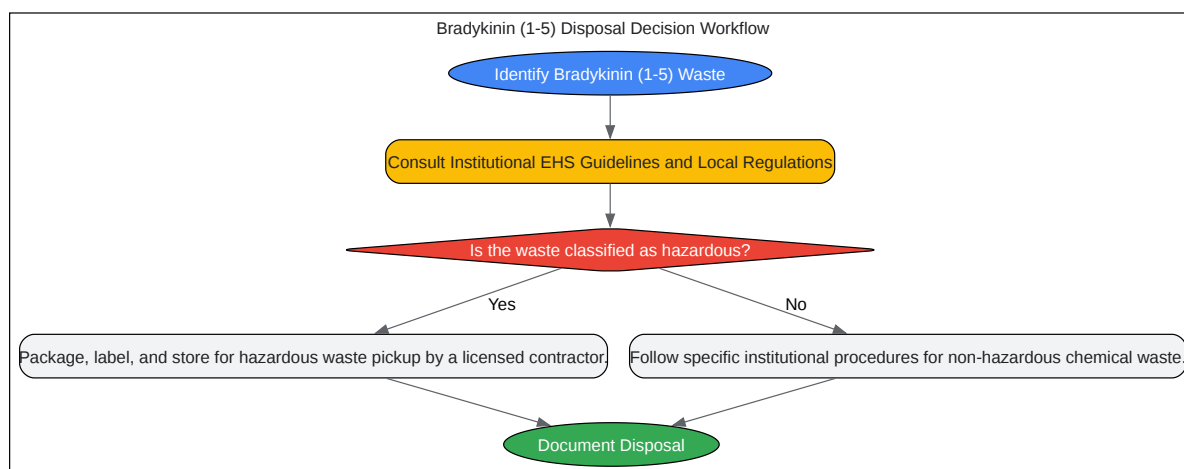
Bradykinin (1-5) Disposal Procedures

Specific disposal instructions for **Bradykinin (1-5)** are not explicitly detailed in available safety data sheets. The consistent recommendation for similar chemical compounds is to dispose of the waste material in strict accordance with all applicable federal, state, and local environmental regulations. Do not dispose of the material down the drain.

Step-by-Step Disposal Guidance:

- Waste Identification:
 - Characterize the waste. Is it pure **Bradykinin (1-5)** powder, a solution, or mixed with other laboratory waste?
 - Keep **Bradykinin (1-5)** waste in its original or a clearly labeled, sealed container. Do not mix it with other chemical waste.
- Consult Regulations:
 - Review your institution's chemical hygiene plan and waste disposal guidelines.
 - Contact your institution's Environmental Health and Safety (EHS) department for specific instructions on peptide waste disposal.
- Collection and Storage:
 - Store the waste container in a designated, secure area away from incompatible materials.
 - Handle uncleaned, empty containers as you would the product itself.
- Final Disposal:
 - Arrange for collection by a licensed and specialized chemical waste disposal company.
 - Ensure all required documentation for waste transfer is completed accurately.

Below is a workflow diagram to guide the decision-making process for proper disposal.



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References

- 1. Bradykinin (1-5) | TargetMol [targetmol.com]
- 2. glpbio.com [glpbio.com]
- 3. chemscene.com [chemscene.com]

- 4. Bradykinin Fragment 1-5 = 97 HPLC 23815-89-6 [sigmaaldrich.com]
- To cite this document: BenchChem. [Safe Disposal and Handling of Bradykinin (1-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667498#bradykinin-1-5-proper-disposal-procedures]

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